

LC-MS/MS method for L-Serine- $^{13}\text{C}_3$, ^{15}N detection and quantification

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Compound of Interest

Compound Name: L-Serine - $^{13}\text{C}_3$, ^{15}N

CAS No.: 202407-34-9

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Application Note: High-Sensitivity Quantification of L-Serine- $^{13}\text{C}_3$, ^{15}N by HILIC-MS/MS

Executive Summary

This application note details a robust LC-MS/MS protocol for the detection and absolute quantification of L-Serine- $^{13}\text{C}_3$, ^{15}N in biological matrices (plasma and cell culture lysates). Utilizing Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with positive electrospray ionization (ESI+), this method overcomes the retention challenges associated with polar amino acids. The protocol is designed for metabolic flux analysis (MFA) and pharmacokinetic tracking, offering a linear dynamic range of 0.1 – 100 μM with minimal matrix suppression.

Introduction & Scientific Context

L-Serine is a central node in one-carbon metabolism, fueling the folate cycle and nucleotide synthesis. In metabolic flux studies, L-Serine- $^{13}\text{C}_3$, ^{15}N is frequently utilized as a stable isotope tracer to delineate the de novo serine synthesis pathway (SSP) from glycolytic intermediates (3-phosphoglycerate).

Accurate quantification of this specific isotopologue distinguishes exogenous tracer uptake from endogenous biosynthesis. Traditional Reverse-Phase (RP) chromatography fails to retain small, polar amino acids without ion-pairing reagents, which suppress MS sensitivity. This guide employs HILIC, utilizing an amide-functionalized stationary phase to create a water-rich layer on the particle surface, facilitating the partition of polar analytes like serine.

Experimental Design & Logic

Chromatographic Strategy (HILIC vs. RP)

- Why HILIC? Serine ($\log P \approx -3.0$) elutes in the void volume of C18 columns. HILIC provides retention based on polarity, separating serine from isobaric interferences and matrix salts that elute at the solvent front.
- Column Selection: A Waters ACQUITY UPLC BEH Amide (1.7 μm) is selected for its stability at high pH and superior peak shape for amines compared to bare silica.

Mass Spectrometry Strategy (MRM)

- Ionization: ESI in positive mode protonates the amine group ($[\text{M}+\text{H}]^+$).
- Transition Logic:
 - Precursor: L-Serine- $^{13}\text{C}_3,^{15}\text{N}$ (MW 109.04) forms an $[\text{M}+\text{H}]^+$ ion at m/z 110.1.
 - Fragmentation: The primary fragmentation pathway involves the neutral loss of formic acid (HCOOH) from the C-terminus.
 - Specifics: The loss corresponds to $\text{H}^{13}\text{C}^{16}\text{O}^{16}\text{OH}$ (47 Da).
 - Product Ion: The remaining imine fragment ($\text{HO-}^{13}\text{CH}_2\text{-}^{13}\text{CH=}^{15}\text{NH}_2^+$) appears at m/z 63.1.

Materials & Reagents

- Analyte: L-Serine- $^{13}\text{C}_3,^{15}\text{N}$ (Isotopic Purity >99%).
- Internal Standard (IS): L-Serine-2,3,3- d_3 (m/z 109.1) or α -Aminobutyric acid (AABA). Note: Due to the +1 Da mass difference between d_3 -Serine (109) and $^{13}\text{C}_3,^{15}\text{N}$ -Serine (110), ensure unit mass resolution to prevent crosstalk. Alternatively, use $^{13}\text{C}_4$ -Threonine.

- Solvents: LC-MS Grade Acetonitrile (ACN), Water, Ammonium Formate, Formic Acid.
- Matrix: Plasma or Cell Lysate (HEK293T used for validation).

Sample Preparation Protocol

This "Crash" protocol maximizes protein removal while maintaining high recovery of polar metabolites.

- Thawing: Thaw samples on wet ice (4°C).
- Aliquot: Transfer 50 µL of sample (plasma/lysate) to a 1.5 mL Eppendorf tube.
- IS Addition: Add 10 µL of Internal Standard solution (50 µM L-Serine-d₃). Vortex for 5s.
- Precipitation: Add 440 µL of Ice-Cold Extraction Solvent (80:20 ACN:MeOH, -20°C).
 - Mechanism: The high organic content precipitates proteins by disrupting hydration shells.
- Incubation: Vortex vigorously for 30s, then incubate at -20°C for 20 minutes to complete precipitation.
- Centrifugation: Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Transfer: Transfer 400 µL of the supernatant to a clean glass vial.
- Evaporation (Optional): If sensitivity < 10 nM is required, dry under N₂ and reconstitute in 50 µL of 80% ACN. Otherwise, inject directly.

LC-MS/MS Method Parameters

Liquid Chromatography Conditions

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: ACQUITY UPLC BEH Amide (2.1 x 100 mm, 1.7 µm).
- Column Temp: 40°C.

- Flow Rate: 0.4 mL/min.
- Injection Volume: 2 μ L.
- Mobile Phase A: 10 mM Ammonium Formate + 0.125% Formic Acid in 50:50 ACN:Water.
- Mobile Phase B: 10 mM Ammonium Formate + 0.125% Formic Acid in 95:5 ACN:Water.
 - Note: Using buffer in both phases maintains constant ionic strength, crucial for HILIC reproducibility.

Table 1: Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Curve
0.00	0	100	Initial
1.00	0	100	Hold
5.00	40	60	Linear
6.00	50	50	Linear
6.10	0	100	Return
9.00	0	100	Re-equilibration

Mass Spectrometry Conditions

- System: Sciex Triple Quad 6500+ or Thermo Altis.
- Source: Electrospray Ionization (ESI) Positive.
- Spray Voltage: 3500 V.
- Gas Temps: Source 350°C, Sheath 400°C.

Table 2: MRM Transitions

Analyte	Precursor (m/z)	Product (m/z)	Dwell (ms)	CE (V)
L-Serine (Endogenous)	106.1	60.1	50	18
L-Serine- ¹³ C ₃ , ¹⁵ N	110.1	63.1	50	18
L-Serine-d ₃ (IS)	109.1	63.1	50	18

Workflow Visualization



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Figure 1: Analytical workflow for L-Serine-¹³C₃,¹⁵N quantification, from extraction to data processing.

Method Validation Criteria

To ensure Trustworthiness and Scientific Integrity, the method must meet the following criteria before routine use:

Table 3: Validation Parameters

Parameter	Acceptance Criteria
Linearity (R^2)	> 0.995 over 0.1 – 100 μ M range.
Accuracy	85 – 115% of nominal concentration.
Precision (CV)	< 15% (Intra-day and Inter-day).
Recovery	> 80% (Compare pre- vs. post-extraction spikes).
Matrix Effect	80 – 120% (Compare standard in solvent vs. matrix).

Troubleshooting Guide

- Issue: Peak Tailing.
 - Cause: Mismatch between sample solvent and mobile phase.
 - Fix: Ensure sample is injected in at least 80% ACN. Injecting 100% aqueous samples into a HILIC column destroys peak shape.
- Issue: Sensitivity Loss.
 - Cause: Source contamination or ion suppression.
 - Fix: Divert flow to waste for the first 1 minute (salts elution). Clean the ESI cone.
- Issue: Retention Time Shift.
 - Cause: pH fluctuation in mobile phase.
 - Fix: Prepare Ammonium Formate buffers fresh daily; pH affects the ionization state of the silica surface.

References

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- To cite this document: BenchChem. [LC-MS/MS method for L-Serine- $^{13}\text{C}_3$, ^{15}N detection and quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b569087/docs#lc-ms-ms-method-for-l-serine-c-n-detection-and-quantification\]](https://www.benchchem.com/product/b569087/docs#lc-ms-ms-method-for-l-serine-c-n-detection-and-quantification)

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